

Proper Disposal of Lanthanum-Nickel (La₂Ni₇) Alloys

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Compound of Interest

Compound Name: Lanthanum--nickel (2/7)

Cat. No.: B15484396

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The proper disposal of Lanthanum-Nickel (2/7), an intermetallic compound, is critical for ensuring laboratory safety and environmental protection. Disposal procedures should be handled with care, considering the chemical properties of its constituent elements, lanthanum and nickel. As a pyrophoric material, lanthanum-nickel alloy requires specific handling to prevent spontaneous ignition upon contact with air. Furthermore, nickel is a known carcinogen and skin sensitizer, necessitating measures to prevent personnel exposure.

Hazard Identification and Safety Data

Before handling and disposal, it is essential to understand the hazards associated with lanthanum-nickel alloys. The following table summarizes key quantitative data and hazard information for the components.

Component	CAS Number	Hazard Statements (H-phrases)	Precautionary Statements (P-phrases)	Exposure Limits (OSHA PEL)
Lanthanum	7439-91-0	H261: In contact with water releases flammable gas. H315: Causes skin irritation. H319: Causes serious eye irritation.	P231+P232: Handle under inert gas. Protect from moisture. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	Not established
Nickel	7440-02-0	H317: May cause an allergic skin reaction. H351: Suspected of causing cancer. H372: Causes damage to organs through prolonged or repeated exposure.	P201: Obtain special instructions before use. P260: Do not breathe dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection.	1 mg/m ³ TWA

Disposal Protocol

A standardized experimental protocol for the disposal of lanthanum-nickel alloys involves careful passivation to mitigate their pyrophoric nature before final disposal as hazardous waste.

Objective: To safely passivate and prepare lanthanum-nickel (2/7) for disposal.

Materials:

- Lanthanum-Nickel (2/7) waste
- Inert gas (Argon or Nitrogen)
- Schlenk line or glovebox
- Dry, deoxygenated heptane or other inert, non-reactive solvent
- 2-Propanol (Isopropanol)
- Deionized water
- Appropriate hazardous waste container
- Personal Protective Equipment (PPE): Flame-retardant lab coat, safety glasses, face shield, heavy-duty chemical-resistant gloves.

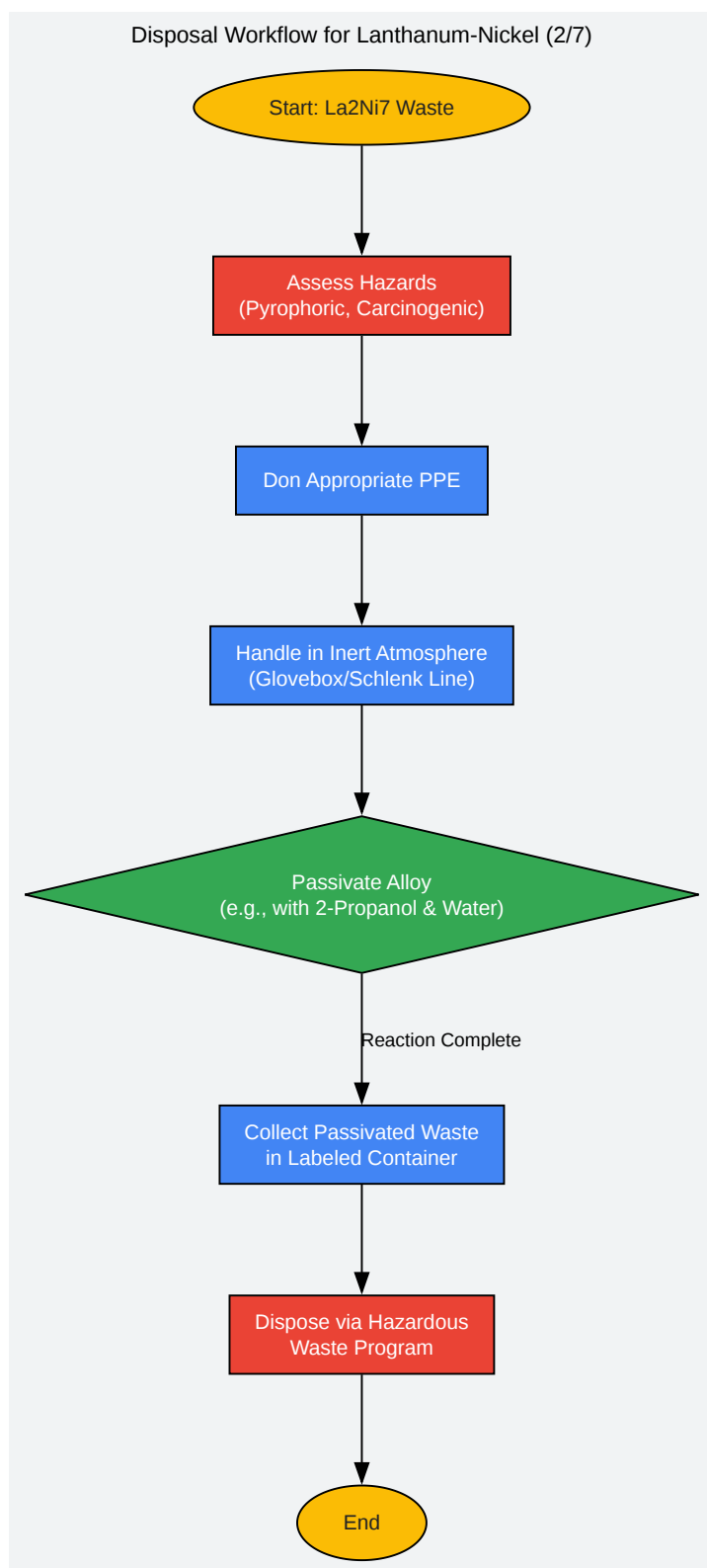
Procedure:

- Inert Atmosphere: All handling of the lanthanum-nickel alloy must be performed under an inert atmosphere (argon or nitrogen) in a glovebox or using a Schlenk line to prevent ignition.
- Initial Quenching: Slowly add small portions of the lanthanum-nickel waste to a flask containing dry, deoxygenated heptane. This will help to dissipate heat and provides a controlled environment.
- Passivation: While maintaining an inert atmosphere and stirring the suspension, slowly add 2-propanol dropwise to the mixture. The alcohol will react with the alloy to passivate the surface. Monitor for any temperature increase or gas evolution.

- **Hydrolysis:** After the reaction with 2-propanol has subsided, slowly and carefully add deionized water dropwise to complete the passivation process. This step should be performed with extreme caution as flammable hydrogen gas will be evolved. Ensure adequate ventilation and the absence of ignition sources.
- **Separation and Drying:** Once the reaction is complete and the evolution of gas has ceased, allow the solid material to settle. Decant the solvent. The remaining solid should be dried under a stream of inert gas.
- **Waste Collection:** The passivated solid waste should be collected in a clearly labeled, sealed, and appropriate hazardous waste container.
- **Final Disposal:** The container of passivated lanthanum-nickel waste must be disposed of through the institution's hazardous waste management program. The waste should be declared as containing lanthanum and nickel.

Disposal Workflow

The logical workflow for the disposal of lanthanum-nickel (2/7) is outlined in the diagram below. This process ensures that all safety precautions and regulatory requirements are met.



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Caption: Logical workflow for the safe disposal of La₂Ni₇.

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